

Technical Guide: Solubility & Handling of N-Boc-N-ethyl-alanine in DMF

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Compound of Interest

Compound Name:	2-(tert-Butoxycarbonylethylamino)propionic acid
CAS No.:	220493-83-4
Cat. No.:	B2972716

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Executive Summary & Compound Identification

2-(tert-Butoxycarbonylethylamino)propionic acid is the systematic nomenclature for N-Boc-N-ethyl-alanine. Unlike standard amino acids, this compound features an N-ethyl substitution on the backbone amine, which significantly alters its solubility profile and steric behavior during synthesis.

- Solubility Status: Highly Soluble in
-Dimethylformamide (DMF).
- Primary Driver: The N-ethyl group disrupts intermolecular hydrogen bonding, rendering the compound more lipophilic and solvent-accessible than its non-alkylated counterparts (e.g., Boc-Ala-OH).
- Recommended Concentration: 0.1 M – 0.5 M for Solid Phase Peptide Synthesis (SPPS) applications.

Physicochemical Profile

Property	Detail
Common Name	N-Boc-N-ethyl-L-alanine
Systematic Name	2-[(tert-butoxycarbonyl)(ethyl)amino]propanoic acid
CAS Number	91292-56-7
Molecular Formula	
Molecular Weight	217.26 g/mol
Physical State	White to off-white powder or crystalline solid
Solubility Class	Soluble in polar aprotic solvents (DMF, DMSO) and chlorinated solvents (DCM).

Solubility Mechanism in DMF

The high solubility of N-Boc-N-ethyl-alanine in DMF is governed by two key mechanistic factors:

- **Disruption of Hydrogen Bonding Network:** Standard Boc-amino acids (e.g., Boc-Ala-OH) can form intermolecular hydrogen bonds via the amide proton (). In N-Boc-N-ethyl-alanine, the nitrogen atom is fully substituted (tertiary amide/carbamate), eliminating the donor. This prevents the formation of insoluble aggregates and enhances interaction with the dipole of DMF.
- **Dipole-Dipole Interactions:** DMF is a polar aprotic solvent (). It effectively solvates the polar carbamate (Boc) and carboxylic acid moieties while accommodating the hydrophobic ethyl and methyl side chains.

Solubility Data Table

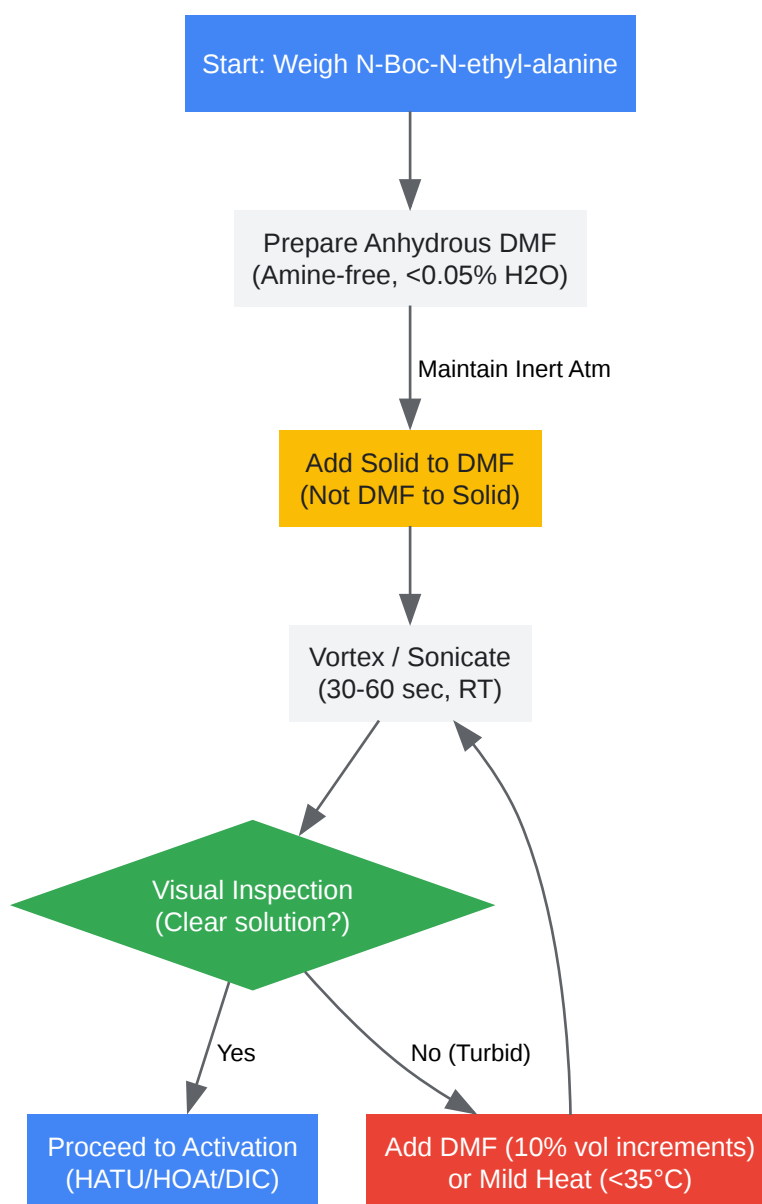
Data derived from structural analogs and general N-alkyl-Boc-amino acid behaviors.

Solvent	Solubility Potential	Operational Limit (Est.)	Comments
DMF	Excellent	> 1.0 M	Preferred solvent for coupling reactions.
DCM	Good	> 0.5 M	Useful for symmetric anhydride formation.
Water	Poor	< 1 mg/mL	Hydrophobic protection requires organic solvent.
Methanol	Good	> 0.5 M	Avoid for activation (risk of methyl ester formation).

Operational Protocol: Preparation & Handling

Workflow: Dissolution and Activation

The following protocol ensures complete dissolution and minimizes moisture introduction, which is critical for subsequent coupling efficiency.



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Figure 1: Step-by-step dissolution workflow for N-Boc-N-ethyl-alanine in DMF ensuring anhydrous integrity.

Detailed Methodology

- **Solvent Quality Check:** Ensure the DMF is "peptide grade" (amine-free). Free amines (dimethylamine) in degraded DMF can prematurely remove Fmoc groups (if using orthogonal protection) or react with activated esters.

- Validation: Test DMF with bromophenol blue (should not turn blue) or use fresh anhydrous stock.
- Dissolution (0.2 M Standard Stock):
 - Calculate mass for 0.2 M concentration (e.g., 43.4 mg per 1 mL DMF).
 - Add the solid N-Boc-N-ethyl-alanine to the vial first.
 - Add the required volume of anhydrous DMF.
 - Vortex for 30 seconds. The solution should be clear and colorless.
 - Note: Due to the N-ethyl group, dissolution is typically faster than non-alkylated analogs.
- Activation Considerations: N-alkyl amino acids are sterically hindered. Standard activation (e.g., HBTU/DIEA) may be insufficient.
 - Recommendation: Use HATU/HOAt or PyAOP for coupling. The high solubility in DMF allows for higher concentration (0.5 M) reactions to drive kinetics.

Critical Application Notes

Steric Hindrance & Coupling

While solubility is high, the reactivity of the amine (during the next step after deprotection) and the carboxylic acid (during this coupling) is impacted by the ethyl group.

- Coupling to Resin: When coupling N-Boc-N-ethyl-alanine to a resin-bound amine, use a double coupling cycle (2 x 1 hour).
- Coupling onto N-ethyl: Once this residue is installed and deprotected, coupling the next amino acid onto the secondary N-ethyl amine is extremely difficult.
 - Solution: Use highly reactive acyl halides or HATU at elevated temperatures (50°C), utilizing the high boiling point of DMF.

Stability in Solution

- Shelf Life: Solutions in anhydrous DMF are stable for 24–48 hours at room temperature.
- Degradation: Avoid prolonged storage (>1 week) in DMF without freezing (-20°C), as slow hydrolysis of the Boc group or esterification with solvent impurities can occur.

References

- Sigma-Aldrich.N-Boc-N-ethyl-L-alanine Product Specification & CAS 91292-56-7. Available at:
- ChemicalBook.N-Boc-N-ethyl-L-alanine Properties and Safety. Available at:
- Isidro-Llobet, A., et al. (2009).Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455-2504. (Foundational text on Boc stability in organic solvents).
- Albericio, F., & Tulla-Puche, J. (2008).The Use of N-Methyl and N-Ethyl Amino Acids in Peptide Synthesis. In The Power of Functional Resins in Organic Synthesis.
- To cite this document: BenchChem. [Technical Guide: Solubility & Handling of N-Boc-N-ethyl-alanine in DMF]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2972716/docs#technical-guide-solubility-handling-of-n-boc-n-ethyl-alanine-in-dmf\]](https://www.benchchem.com/product/b2972716/docs#technical-guide-solubility-handling-of-n-boc-n-ethyl-alanine-in-dmf)

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